Application Note: Comprehensive Analytical Characterization of 2,4-Dichloro-5-fluorobenzamide

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Compound of Interest

Compound Name:	*2,4-Dichloro-5-fluorobenzamide*
CAS No.:	*135748-33-3*
Cat. No.:	*B146211*

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Abstract

This technical guide provides a comprehensive suite of analytical methodologies for the robust characterization of **2,4-Dichloro-5-fluorobenzamide**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. Ensuring the purity, identity, and stability of this compound is critical for the quality and safety of final drug products. This document outlines detailed protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. The methodologies are designed for researchers, quality control analysts, and drug development professionals, offering a framework for both routine analysis and in-depth characterization.

Introduction: The Importance of Rigorous Characterization

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2,4-Dichloro-5-fluorobenzamide ($C_7H_4Cl_2FNO$) is a substituted aromatic amide whose structural integrity and purity are paramount. Potential impurities, arising from starting materials or side reactions during synthesis, can impact the efficacy and safety profile of the final active pharmaceutical ingredient (API). Therefore, orthogonal analytical techniques are required to build a complete profile of the compound, confirming its identity, quantifying its purity, and identifying any potential impurities. This guide explains the causality behind the selection of specific analytical techniques and provides detailed, field-proven protocols to ensure trustworthy and reproducible results.

Chromatographic Purity and Assay: HPLC & GC-MS

Chromatographic methods are the cornerstone for assessing the purity of chemical compounds by separating the main component from impurities. The choice between liquid and gas chromatography is dictated by the analyte's volatility and thermal stability.

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

HPLC is the preferred method for purity determination and assay of **2,4-Dichloro-5-fluorobenzamide** due to its non-destructive nature and high resolving power for non-volatile compounds. A reversed-phase method is ideal, separating compounds based on their hydrophobicity.

Causality of Method Design: A C18 stationary phase is selected for its versatility and strong hydrophobic retention of aromatic compounds. The mobile phase, a gradient of acetonitrile and water, allows for the elution of compounds with a wide range of polarities. A low concentration of formic acid is added to the aqueous phase to protonate any acidic functional groups, leading to sharper peaks and improved chromatographic performance. UV detection is chosen based on the chromophoric nature of the benzene ring in the analyte.

Protocol 1: Reversed-Phase HPLC for Purity Analysis

1. Instrumentation and Materials:

- HPLC system with a binary or quaternary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

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- Reference standard of **2,4-Dichloro-5-fluorobenzamide** (≥99.5% purity).
- Acetonitrile (HPLC grade).
- Formic acid (LC-MS grade).
- Ultrapure water.

2. Preparation of Solutions:

- Mobile Phase A: 0.1% (v/v) Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with the diluent.
- Working Standard Solution (0.1 mg/mL): Pipette 1 mL of the stock solution into a 10 mL volumetric flask and dilute to the mark with the diluent.
- Sample Preparation: Accurately weigh a portion of the sample and dissolve in the diluent to achieve a final concentration of approximately 0.1 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.

3. Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water; B: Acetonitrile
Gradient	0-5 min: 30% B; 5-25 min: 30-80% B; 25-30 min: 80% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL

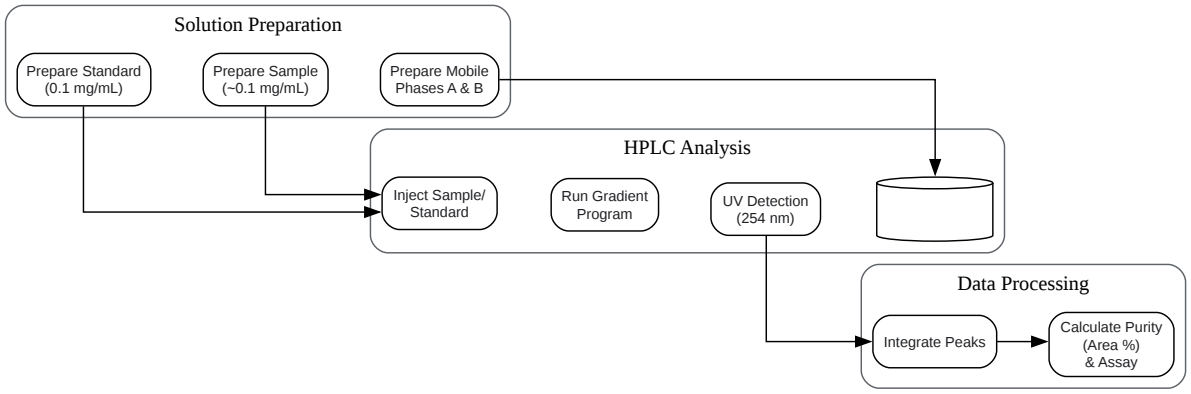
4. Data Analysis:

- Determine the purity of the sample by calculating the area percentage of the main peak relative to the total peak area.

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- For assay, compare the peak area of the sample to that of the working standard of a known concentration.

Diagram 1: HPLC Analysis Workflow



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Caption: Workflow for HPLC purity and assay determination.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile impurities that may not be detected by HPLC.[1][2] It is particularly useful for detecting residual solvents or thermally stable by-products. The mass spectrometer provides definitive identification of separated components based on their mass-to-charge ratio and fragmentation patterns.[1]

Causality of Method Design: A low-polarity capillary column (e.g., DB-5ms) is chosen for its general-purpose separation of a wide range of organic molecules. The temperature program is

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designed to first elute highly volatile compounds at a low temperature, followed by a ramp to elute less volatile components. Electron Ionization (EI) is used as the ionization source due to its ability to generate reproducible fragmentation patterns, which can be compared against spectral libraries for identification. Given the presence of chlorine and fluorine, a halogen-specific detector (XSD) could also be employed for enhanced selectivity and sensitivity for halogenated impurities.[3]

Protocol 2: GC-MS for Volatile Impurity Profiling

1. Instrumentation and Materials:

- GC-MS system with a capillary column inlet and an electron ionization (EI) source.
- DB-5ms or equivalent capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Reference standard of **2,4-Dichloro-5-fluorobenzamide**.
- Methanol or Dichloromethane (GC grade).
- Helium (carrier gas, 99.999% purity).

2. Preparation of Solutions:

- Sample Solution (1 mg/mL): Accurately weigh approximately 1 mg of the sample into a GC vial and dissolve in 1 mL of a suitable solvent like methanol or dichloromethane.

3. GC-MS Conditions:

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Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	280 °C
Injection Mode	Splitless (or Split 10:1 for concentrated samples)
Injection Volume	1 µL
Oven Program	50 °C (hold 2 min), ramp to 300 °C at 15 °C/min, hold 5 min
MS Transfer Line Temp	290 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40 - 450 amu

4. Data Analysis:

- Identify peaks by comparing their retention times and mass spectra with reference standards or by searching against a spectral library (e.g., NIST).
- The presence of two chlorine atoms should result in characteristic isotopic patterns (M, M+2, M+4) in the molecular ion and fragment ions, aiding in identification.[4]

Structural Elucidation and Confirmation: NMR & FTIR Spectroscopy

Spectroscopic techniques provide detailed information about the molecular structure of the analyte, serving as a definitive confirmation of its identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is unparalleled for unambiguous structure elucidation. ^{1}H, ^{13}C, and ^{19}F NMR experiments will provide a complete picture of the molecule's carbon-hydrogen framework and

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the position of the fluorine atom.

Expected Spectral Features:

- ^{1}H NMR: The spectrum is expected to show two aromatic protons as doublets or doublets of doublets due to coupling with each other and with the fluorine atom. The amide protons (-$CONH_2$) will likely appear as two broad singlets due to restricted rotation around the C-N bond and exchange with any trace water.
- ^{13}C NMR: The spectrum will show distinct signals for each of the seven carbon atoms. The carbon atoms bonded to chlorine and fluorine will have their chemical shifts significantly influenced by these electronegative atoms.
- ^{19}F NMR: A single resonance is expected, and its coupling to adjacent protons will confirm its position on the aromatic ring.

Protocol 3: NMR Structural Confirmation

1. Instrumentation and Materials:

- NMR spectrometer (400 MHz or higher recommended for better resolution).
- 5 mm NMR tubes.
- Deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).
- **2,4-Dichloro-5-fluorobenzamide** sample.

2. Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.6 mL of deuterated solvent in an NMR tube.
- Ensure the sample is fully dissolved.

3. NMR Acquisition Parameters (General):

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Experiment	Key Parameters
^{1}H NMR	Spectral Width: ~16 ppm; Number of Scans: 16; Relaxation Delay: 2 s
^{13}C NMR	Spectral Width: ~250 ppm; Number of Scans: 1024+; Proton Decoupling
^{19}F NMR	Spectral Width: ~100 ppm; Number of Scans: 64; Proton Decoupling Optional

4. Data Analysis:

- Process the spectra (Fourier transform, phase correction, baseline correction).
- Integrate the ^{1}H NMR signals to determine proton ratios.
- Assign peaks based on chemical shifts, coupling constants (J-values), and comparison to data for structurally similar compounds.[5]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple technique used to identify the functional groups present in a molecule.[6] It serves as an excellent tool for identity confirmation by matching the sample's spectrum to that of a reference standard.

Expected Spectral Features: The FTIR spectrum of **2,4-Dichloro-5-fluorobenzamide** is expected to show characteristic absorption bands for the amide and substituted aromatic functional groups.

Wavenumber (cm^{-1})	Assignment
3400 - 3100	N-H stretching (amide, two bands)
1680 - 1640	C=O stretching (amide I band)
1620 - 1580	N-H bending (amide II band)
1600 - 1450	C=C aromatic ring stretching
1250 - 1000	C-F stretching
850 - 600	C-Cl stretching

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Protocol 4: FTIR Identity Confirmation

1. Instrumentation and Materials:

- FTIR spectrometer, preferably with an Attenuated Total Reflectance (ATR) accessory.
- **2,4-Dichloro-5-fluorobenzamide** sample.

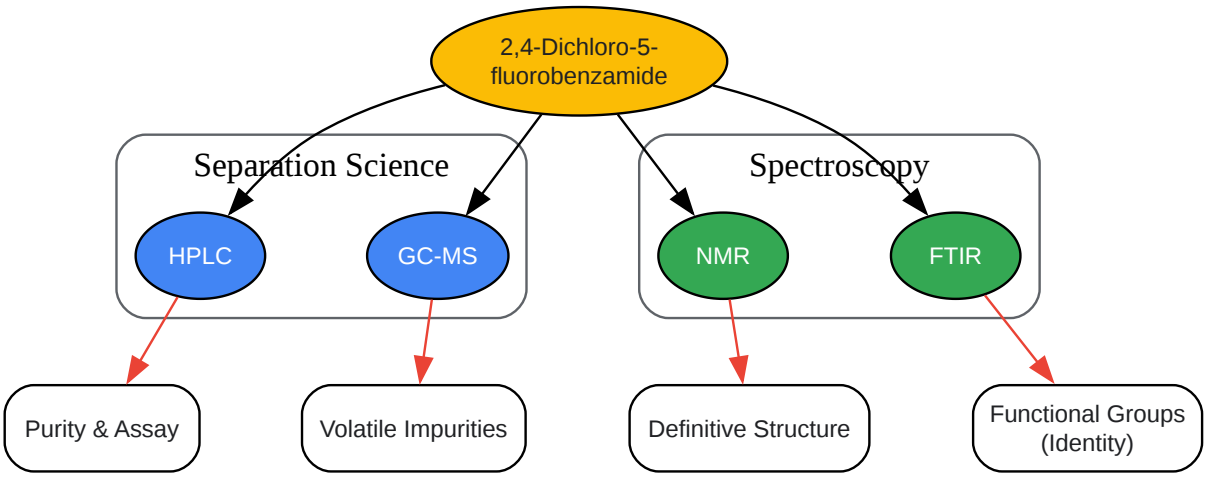
2. Sample Preparation & Analysis:

- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Collect the spectrum, typically over the range of 4000-400 cm^{-1}, co-adding at least 16 scans for a good signal-to-noise ratio.
- Clean the ATR crystal thoroughly after analysis.

3. Data Analysis:

- Compare the obtained spectrum with a reference spectrum of **2,4-Dichloro-5-fluorobenzamide**. The positions and relative intensities of the absorption bands should match.

Diagram 2: Orthogonal Analytical Approach



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